

# Essential Guide to the Safe Disposal of m-PEG7-t-butyl Ester

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## Compound of Interest

Compound Name: *m*-PEG7-t-butyl ester

Cat. No.: B609291

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Disclaimer: A specific Safety Data Sheet (SDS) for **m-PEG7-t-butyl ester** is not readily available. The following information is synthesized from the SDS of a closely related compound, Amino-PEG7-t-butyl ester, data from PubChem for **m-PEG7-t-butyl ester**, and general principles of laboratory safety for PEGylated compounds. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

This guide provides essential safety and logistical information for the proper disposal of **m-PEG7-t-butyl ester**, designed for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **m-PEG7-t-butyl ester** is provided below. This information is crucial for the correct handling and storage of the compound.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>40</sub> O <sub>9</sub>	PubChem[1]
Molecular Weight	424.5 g/mol	PubChem[1]
Appearance	Assumed to be a viscous liquid or solid	General
Solubility	Soluble in aqueous media	DC Chemicals[2]
Storage Temperature	Store at -20°C (as powder)	DC Chemicals[3]

## Hazard Identification and Personal Protective Equipment (PPE)

Based on data for related compounds, **m-PEG7-t-butyl ester** should be handled with care. The GHS hazard statements for a similar PEG7-t-butyl ester suggest it may be harmful if swallowed, and cause skin, eye, and respiratory irritation. The Amino-PEG7-t-butyl ester is noted as being very toxic to aquatic life with long-lasting effects[3].

Hazard Statement	Precautionary Statement
H302: Harmful if swallowed[3]	P264: Wash skin thoroughly after handling.[3]
H410: Very toxic to aquatic life with long lasting effects[3]	P270: Do not eat, drink or smoke when using this product.[3]
P273: Avoid release to the environment.[3]	
P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [3]	
P501: Dispose of contents/container to an approved waste disposal plant.[3][4]	

### Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles with side-shields.

- Hand Protection: Protective gloves (e.g., nitrile).
- Skin and Body Protection: Impervious clothing, such as a lab coat.
- Respiratory Protection: Use in a well-ventilated area or with a suitable respirator if aerosols may be generated.

## Experimental Protocols: Spill and Disposal Procedures

The following protocols provide a step-by-step guide for managing spills and disposing of **m-PEG7-t-butyl ester**.

### Spill Containment and Cleanup:

- Ensure Safety: Evacuate non-essential personnel from the spill area. Ensure adequate ventilation.
- Wear Appropriate PPE: Don the required personal protective equipment.
- Contain the Spill: For liquid spills, absorb with an inert, non-combustible material such as diatomite or universal binders. For solid spills, carefully sweep up to avoid dust formation.
- Collect Waste: Place the absorbed material or swept-up solid into a suitable, labeled, and sealed container for disposal.
- Decontaminate: Clean the spill area and any contaminated equipment by scrubbing with alcohol.
- Dispose of Contaminated Materials: All materials used for cleanup should be placed in the hazardous waste container.

### Disposal of Unused **m-PEG7-t-butyl Ester**:

The primary method for the disposal of **m-PEG7-t-butyl ester** is through an approved chemical waste disposal service.

- Labeling: Ensure the waste container is clearly and accurately labeled with the chemical name and any known hazards.

- **Packaging:** The waste should be in a sealed, non-reactive container. Do not mix with incompatible materials such as strong acids, strong alkalis, or strong oxidizing/reducing agents.
- **Storage:** Store the waste container in a cool, well-ventilated area, away from direct sunlight and sources of ignition, pending collection.
- **Professional Disposal:** Arrange for the collection of the chemical waste by a licensed and approved waste disposal contractor. Adhere to all local, state, and federal regulations for hazardous waste disposal.

## Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **m-PEG7-t-butyl ester**, from initial handling to final disposal.

Caption: Workflow for the safe disposal of **m-PEG7-t-butyl ester**.

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## References

- 1. m-PEG7-t-butyl ester | C<sub>20</sub>H<sub>40</sub>O<sub>9</sub> | CID 57890903 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. m-PEG7-t-butyl ester|CAS 874208-90-9|DC Chemicals [dcchemicals.com]
- 3. Amino-PEG7-t-butyl ester|2428400-07-9|MSDS [dcchemicals.com]
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